

Optimizing CAY10581 stability in DMSO for long-term storage

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Compound of Interest

Compound Name: CAY10581

Cat. No.: B15579390

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Technical Support Center: CAY10581

This technical support center provides guidance on the optimal long-term storage and handling of **CAY10581** in DMSO to ensure its stability and the reproducibility of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **CAY10581** in DMSO?

A1: For long-term stability, **CAY10581** in DMSO should be stored at -20°C.^{[1][2]} The manufacturer states that the compound is stable for at least four years when stored under these conditions.^{[1][2]}

Q2: What is the solubility of **CAY10581** in DMSO?

A2: The solubility of **CAY10581** in DMSO is approximately 3 mg/mL.^{[1][2]}

Q3: Can I store **CAY10581** in an aqueous buffer after dissolving it in DMSO?

A3: It is not recommended to store **CAY10581** in aqueous solutions for more than one day.^[2] For experiments requiring aqueous buffers, it is best to prepare the diluted solution fresh from a DMSO stock on the day of use.

Q4: How many times can I freeze and thaw my **CAY10581** DMSO stock solution?

A4: While repeated freeze-thaw cycles can be detrimental to some compounds, studies on a diverse range of molecules have shown no significant loss of compound integrity after multiple cycles (e.g., 11 to 25 cycles).^{[3][4][5]} To minimize potential degradation, it is good practice to aliquot the DMSO stock solution into smaller, single-use vials to avoid repeated warming of the entire stock.

Q5: Does the presence of water in DMSO affect the stability of **CAY10581**?

A5: The presence of water in DMSO can be a significant factor in compound degradation for many small molecules, often more so than oxygen.^{[3][4]} DMSO is hygroscopic and will absorb moisture from the atmosphere.^{[6][7]} It is crucial to use anhydrous or high-purity DMSO and to keep stock solution vials tightly sealed to minimize water absorption.^[8]

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure stock solutions are stored at -20°C. Aliquot stocks to minimize freeze-thaw cycles. Use anhydrous DMSO and seal vials tightly.
Precipitation of the compound from solution.	Visually inspect the solution before use. If precipitation is observed, gently warm the vial and vortex to redissolve. Ensure the concentration does not exceed the solubility limit of 3 mg/mL in DMSO. [1] [2]	
Loss of compound activity over time	Gradual degradation of the compound in the DMSO stock.	Perform a stability check on your stock solution using the protocol provided below. Consider preparing a fresh stock solution.
Contamination of the stock solution.	Use sterile techniques when handling the compound and solvent. Store in a clean, dedicated laboratory freezer.	

CAY10581 Properties

Property	Value	Source
Formal Name	(±)3,4-dihydro-3-hydroxy-2,2-dimethyl-4-[(phenylmethyl)amino]-2H-naphtho[2,3-b]pyran-5,10-dione	[1]
CAS Number	1018340-07-2	[1]
Molecular Formula	C ₂₂ H ₂₁ NO ₄	[1]
Formula Weight	363.4 g/mol	[1]
Purity	≥97%	[1][2]
Solubility in DMSO	~3 mg/mL	[1][2]
Recommended Storage	-20°C	[1][2]
Stated Stability	≥ 4 years at -20°C	[1][2]

Experimental Protocols

Protocol for Assessing CAY10581 Stability in DMSO

This protocol allows for the quantitative assessment of **CAY10581** stability in DMSO over time using High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) coupled with Mass Spectrometry (MS). [3][8]

Materials:

- **CAY10581**
- Anhydrous DMSO (≥99.9% purity) [8]
- Internal Standard (a stable, non-reactive compound with similar chromatographic properties)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Formic Acid (LC-MS grade)
- Amber glass or polypropylene vials with screw caps[8]

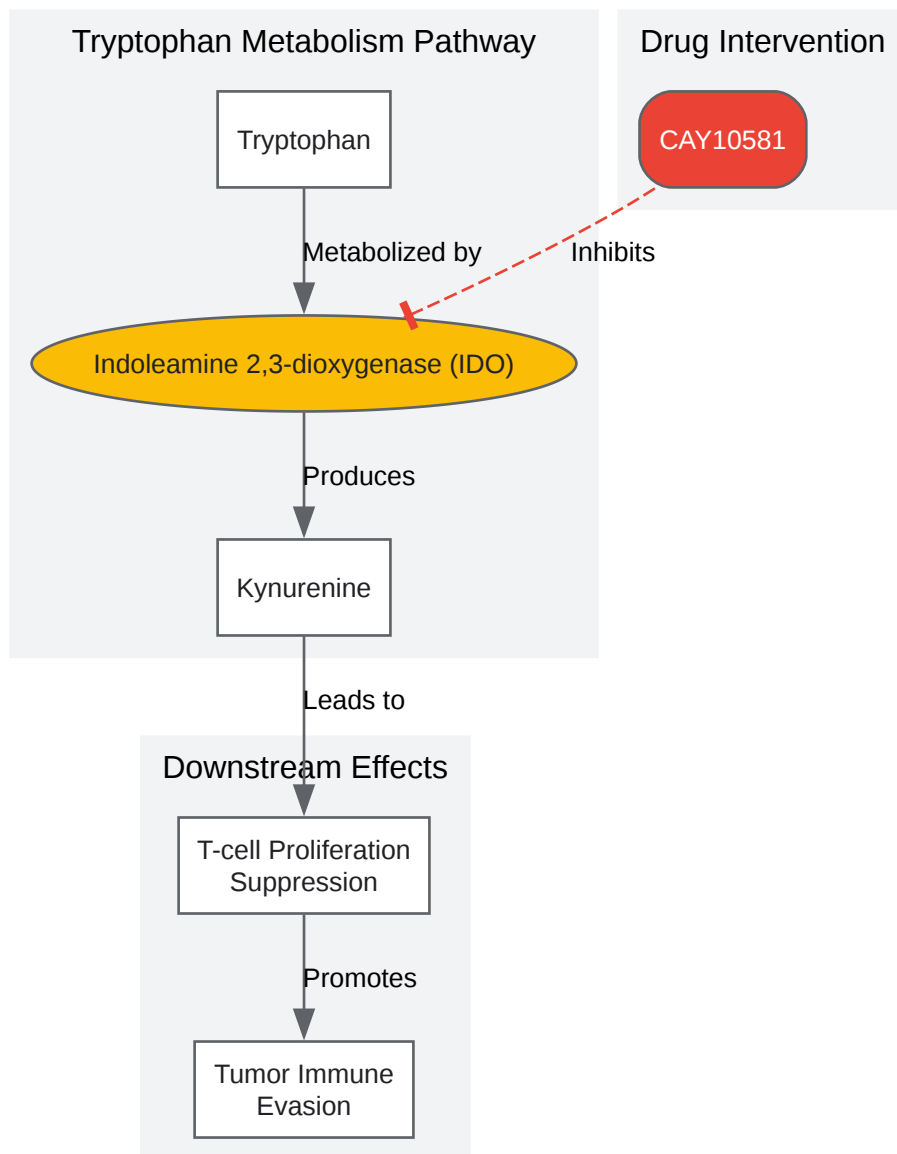
Procedure:

- Preparation of Stock Solutions:
 - **CAY10581** Stock (e.g., 10 mM): Accurately weigh **CAY10581** and dissolve it in anhydrous DMSO to the desired concentration. Vortex thoroughly to ensure complete dissolution.[8]
 - Internal Standard (IS) Stock (e.g., 10 mM): Prepare a stock solution of the internal standard in anhydrous DMSO.[8]
- Sample Preparation for Stability Study:
 - Time Zero (T₀) Sample:
 - In a clean vial, mix a known volume of the **CAY10581** stock solution with an equal volume of the IS stock solution.
 - Dilute the mixture with an appropriate solvent (e.g., 50:50 acetonitrile:water) to a final concentration suitable for LC-MS analysis (e.g., 1 µM).[8]
 - Vortex the sample and transfer it to an autosampler vial for immediate analysis. This sample represents 100% compound integrity.
 - Incubation Samples:
 - Aliquot the **CAY10581** stock solution into multiple vials, one for each time point and storage condition to be tested.
 - Store the vials under the desired conditions (e.g., -20°C, 4°C, room temperature).
- Analysis at Subsequent Time Points (e.g., 1, 2, 4, 8 weeks):
 - At each designated time point, retrieve one vial from each storage condition.

- Prepare the sample for analysis by adding the internal standard and diluting as described for the T₀ sample.
- Analyze the sample by LC-MS.
- Data Analysis:
 - For each time point, determine the peak area of **CAY10581** and the internal standard from the chromatogram.
 - Calculate the peak area ratio: Ratio = Peak Area of **CAY10581** / Peak Area of Internal Standard.^[8]
 - Determine the percentage of **CAY10581** remaining relative to the T₀ sample: % Remaining = (Ratio at Time X / Ratio at T₀) * 100.^[8]
 - Plot the % Remaining against time to visualize the degradation profile.

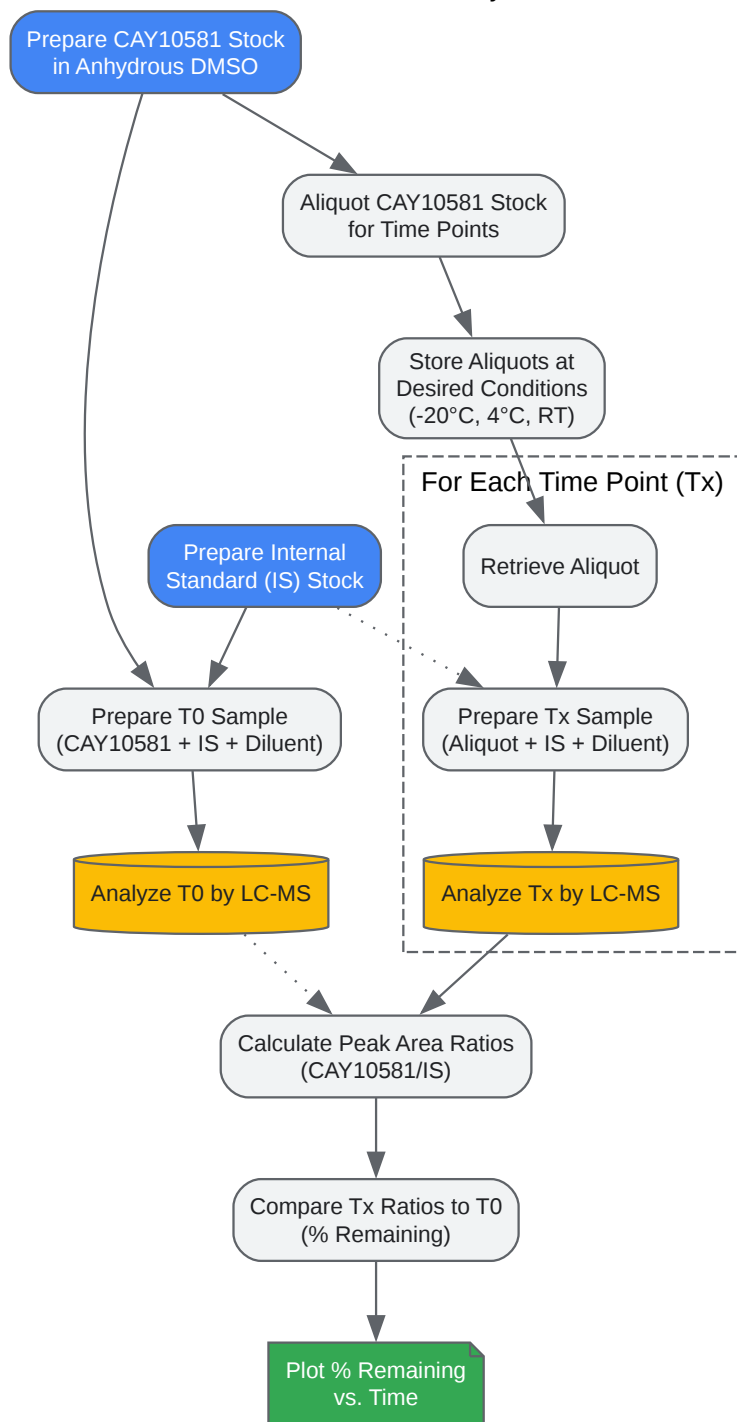
Visualizations

CAY10581 Mechanism of Action

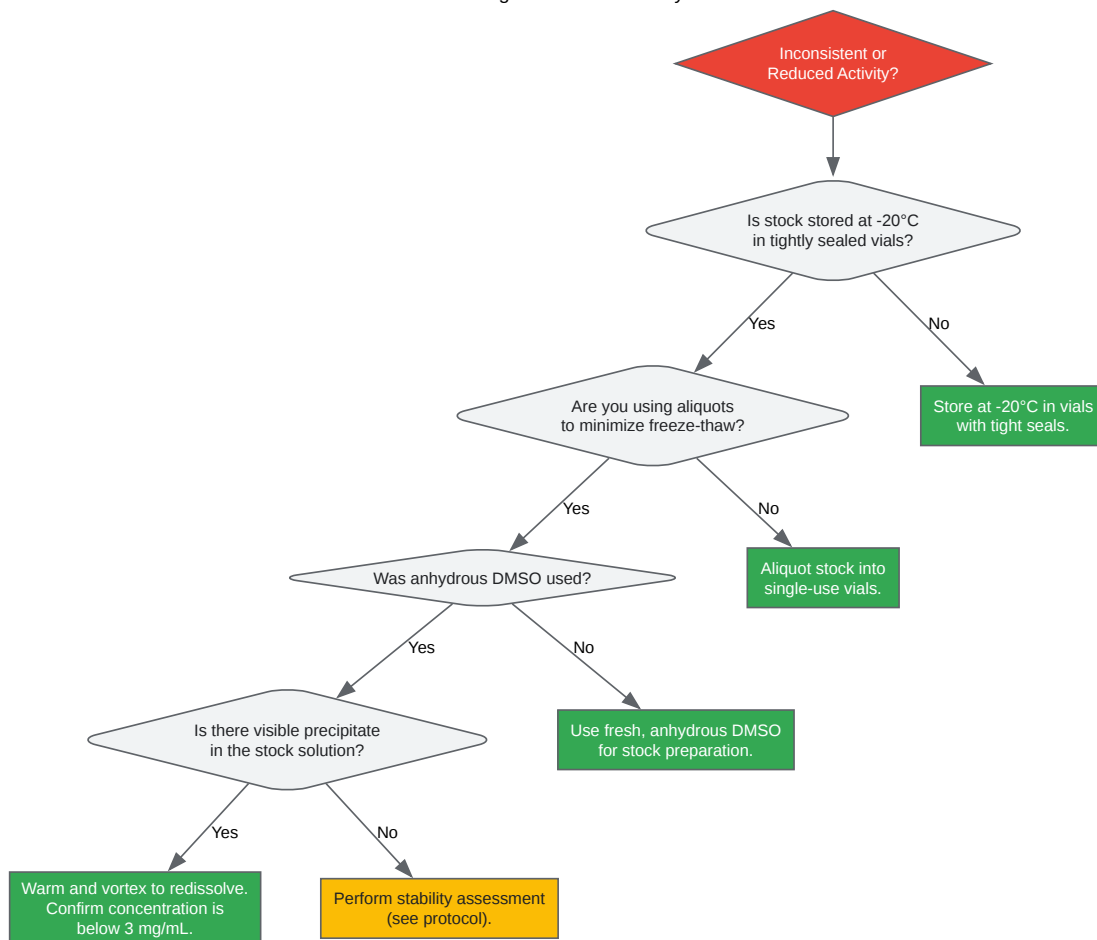
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Caption: **CAY10581** inhibits the IDO enzyme, blocking tryptophan metabolism.

Workflow for CAY10581 Stability Assessment



Troubleshooting CAY10581 Stability Issues

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